

Ametryn Solubility: A Comprehensive Technical Guide

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Compound of Interest

Compound Name: Ametryn-acetic acid

Cat. No.: B12365213

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the solubility of ametryn, a triazine herbicide, in water and various organic solvents. The information is compiled to assist researchers, scientists, and professionals in drug development and environmental sciences in their respective fields of study. This document presents quantitative solubility data, detailed experimental protocols for solubility determination, and visualizations of relevant pathways and workflows.

Core Data: Ametryn Solubility

Ametryn's solubility is a critical parameter influencing its environmental fate, bioavailability, and formulation development. It is moderately soluble in water and exhibits significantly higher solubility in a range of organic solvents.^[1] The following tables summarize the quantitative solubility data for ametryn in water and various organic solvents, compiled from multiple scientific sources.

Table 1: Solubility of Ametryn in Water

Temperature (°C)	pH	Solubility (mg/L)	Source
20	7	200	[1]
20	-	185	[2]
25	-	209	[3][4]

Table 2: Solubility of Ametryn in Organic Solvents

Solvent	Temperature (°C)	Solubility (g/L)	Source
Acetone	20	56.9	
Acetone	-	610	
Chloroform	-	Slightly Soluble	
DMSO	-	125 (mg/mL)	
DMSO	-	Slightly Soluble	
n-Hexane	20	1.4	
n-Hexane	-	58	
Methanol	-	Slightly Soluble	
Methanol	-	510	
n-Octanol	-	220	
Toluene	20	4.6	
Toluene	-	470	

Experimental Protocols for Solubility Determination

The determination of a compound's solubility is a fundamental experimental procedure. The "shake-flask" method, as outlined in OECD Test Guideline 105, is a widely accepted standard for determining the water solubility of chemical substances. A similar approach can be adapted for organic solvents. Below are detailed protocols for determining the solubility of ametryn.

Protocol 1: Determination of Ametryn Solubility in Water (Shake-Flask Method, OECD 105)

1. Principle: An excess amount of ametryn is agitated in water at a constant temperature until equilibrium is reached. The concentration of ametryn in the clear aqueous phase is then determined by a suitable analytical method.

2. Materials:

- Ametryn (analytical standard)
- Distilled or deionized water
- Constant temperature shaker bath or incubator
- Centrifuge tubes with screw caps
- Centrifuge capable of temperature control
- Syringe filters (e.g., 0.45 μm PTFE)
- Analytical balance
- High-Performance Liquid Chromatography (HPLC) system with UV detector or Gas Chromatography (GC) system with a suitable detector (FID or MS).

3. Procedure:

- Preliminary Test: To estimate the approximate solubility, add a small, known amount of ametryn to a known volume of water and observe for dissolution with vigorous shaking. This helps in determining the appropriate amount of substance to use in the main test to ensure an excess of undissolved solid remains.
- Equilibration:
 - Add an excess amount of ametryn (e.g., 5-10 times the estimated solubility) to several replicate flasks containing a known volume of water.

- Place the flasks in a constant temperature shaker bath set to the desired temperature (e.g., 20°C or 25°C).
- Agitate the flasks at a constant speed for a sufficient period to reach equilibrium. A minimum of 24 hours is recommended, with periodic sampling (e.g., at 24, 48, and 72 hours) to confirm that the concentration has reached a plateau.
- Phase Separation:
 - After equilibration, allow the flasks to stand undisturbed at the test temperature for at least 24 hours to allow for the settling of undissolved ametryn.
 - To ensure complete removal of undissolved particles, centrifuge an aliquot of the suspension at the test temperature.
 - Alternatively, or in addition, filter the supernatant through a syringe filter that does not adsorb ametryn.
- Analysis:
 - Analyze the concentration of ametryn in the clear, saturated aqueous solution using a validated analytical method.

4. Analytical Methods for Quantification:

- HPLC-UV:
 - Column: C18 reverse-phase column (e.g., 250 mm x 4.6 mm, 5 µm).
 - Mobile Phase: A mixture of acetonitrile and water (e.g., 60:40 v/v).
 - Flow Rate: 1.0 mL/min.
 - Detection: UV detector at 220 nm.
 - Quantification: Based on a calibration curve prepared from standard solutions of ametryn of known concentrations.

- Gas Chromatography (GC):
 - Column: A non-polar or semi-polar capillary column (e.g., 5% phenyl-methylpolysiloxane).
 - Injector and Detector Temperatures: Optimized for ametryn (e.g., 250°C for injector, 300°C for detector).
 - Carrier Gas: Helium or Nitrogen.
 - Detector: Flame Ionization Detector (FID) or Mass Spectrometer (MS).
 - Quantification: Using an internal standard method with a suitable internal standard (e.g., dioctyl phthalate) and a calibration curve.

Protocol 2: Determination of Ametryn Solubility in Organic Solvents

1. Principle: The methodology is analogous to the shake-flask method for water solubility, with the organic solvent of interest used in place of water.

2. Materials:

- Ametryn (analytical standard)
- High-purity organic solvent (e.g., acetone, methanol, toluene, etc.)
- Vials with solvent-resistant caps
- Vortex mixer and/or shaker
- Centrifuge
- Syringe filters (solvent-compatible)
- Analytical balance
- Appropriate analytical instrumentation (HPLC or GC).

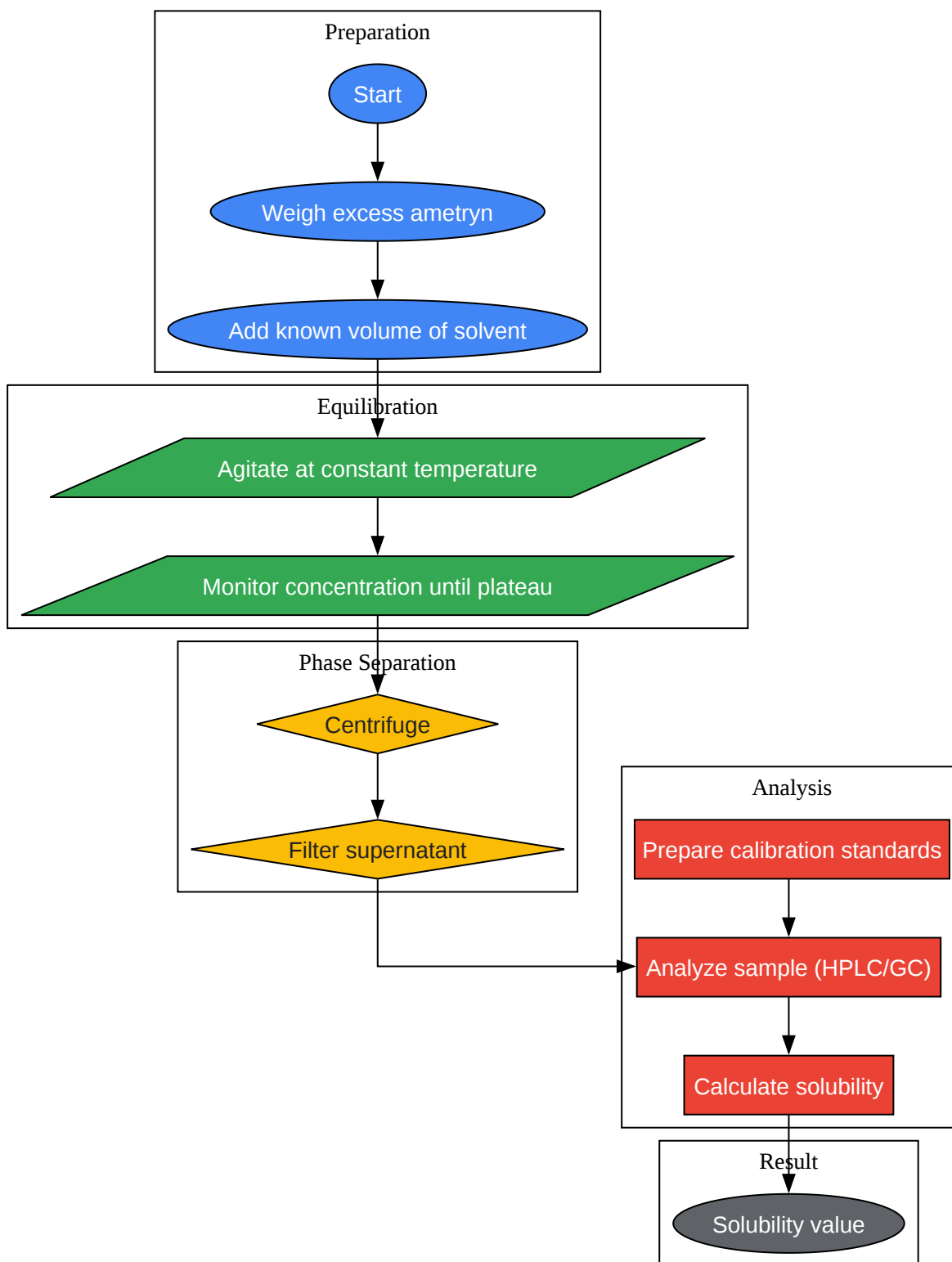
3. Procedure:

- Preparation of Saturated Solution:
 - Add an excess amount of ametryn to a vial containing a known volume of the organic solvent.
 - Seal the vial to prevent solvent evaporation.
 - Agitate the vial using a vortex mixer and/or shaker at a constant temperature until equilibrium is achieved (typically 24-72 hours).
- Phase Separation:
 - Centrifuge the vial to pellet the undissolved ametryn.
 - Carefully withdraw the supernatant and filter it through a solvent-compatible syringe filter.
- Analysis:
 - Dilute the saturated solution with the same organic solvent to a concentration within the linear range of the analytical method.
 - Analyze the diluted solution using HPLC or GC as described in Protocol 1, ensuring the mobile phase (for HPLC) or carrier gas and temperature program (for GC) are compatible with the solvent used.
 - Calculate the original concentration in the saturated solution by accounting for the dilution factor.

Visualizations

To further elucidate the concepts discussed, the following diagrams have been generated using the DOT language.

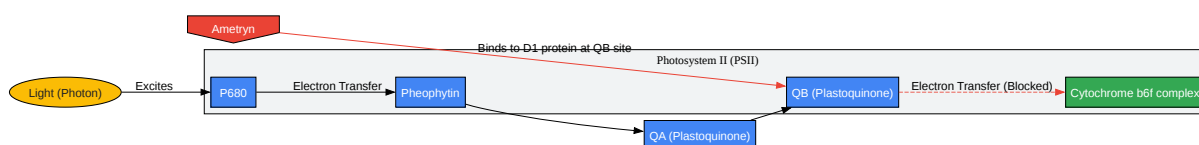
Logical Workflow for Ametryn Solubility Determination



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Caption: Workflow for determining ametryn solubility.

Ametryn's Mechanism of Action: Inhibition of Photosystem II



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Caption: Ametryn inhibits photosynthesis at Photosystem II.

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